

# Molecular weight and formula of 1-Pyridin-4-ylpiperidin-4-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Pyridin-4-ylpiperidin-4-one

Cat. No.: B1312640

[Get Quote](#)

## In-Depth Technical Guide: 1-Pyridin-4-ylpiperidin-4-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Pyridin-4-ylpiperidin-4-one**, a heterocyclic compound of interest in medicinal chemistry. This document details its chemical properties, potential synthesis strategies, and explores its putative biological significance based on related structures.

## Core Compound Properties

**1-Pyridin-4-ylpiperidin-4-one** is a bicyclic compound featuring a pyridine ring linked to a piperidin-4-one moiety. Its chemical structure and properties are foundational to its potential applications in drug discovery and development.

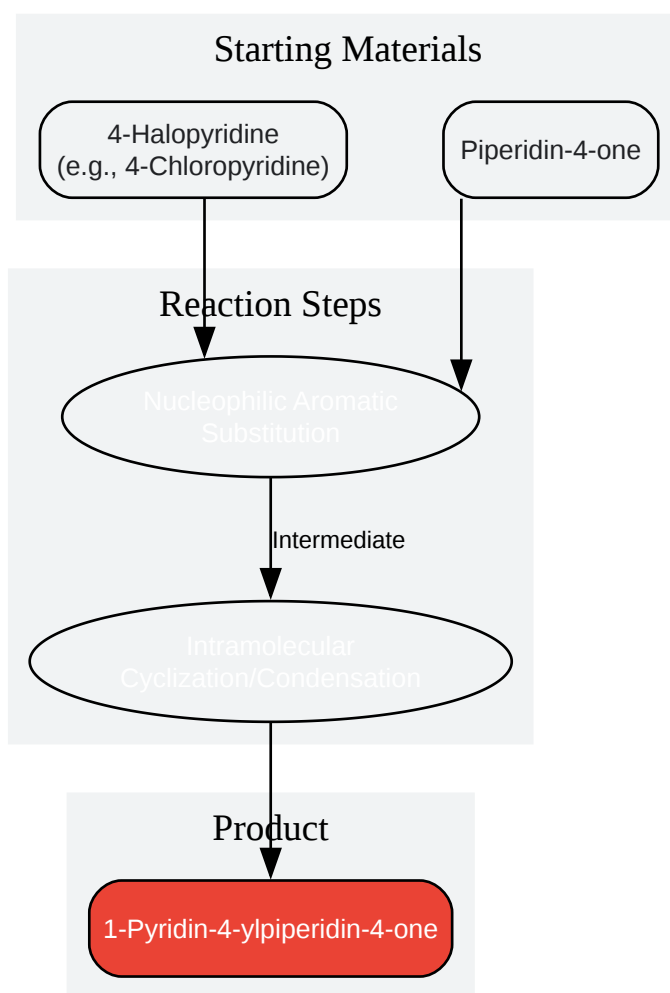
Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O
Molecular Weight	176.215 g/mol
Synonyms	2,3,5,6-tetrahydro-[1,4']bipyridinyl-4-one, 1-(pyridin-4-yl)-4-piperidinone, 1-(4-pyridyl)-4-piperidone, 4-Piperidinone,1-(4-pyridinyl), 1-(pyridin-4-yl)-4-oxopiperidine
Physical Properties	Density: 1.164 g/cm <sup>3</sup> Boiling Point: 340.797°C at 760 mmHgFlash Point: 159.908°C

## Synthesis and Formulation

While a specific, detailed experimental protocol for the synthesis of **1-Pyridin-4-ylpiperidin-4-one** is not readily available in public literature, its structure suggests several viable synthetic routes based on established methodologies for analogous piperidin-4-one derivatives.

## Potential Synthesis Pathway: Nucleophilic Aromatic Substitution and Cyclization

A plausible synthetic approach involves the nucleophilic aromatic substitution of a suitable pyridine derivative with a piperidin-4-one precursor, followed by cyclization.



[Click to download full resolution via product page](#)

A potential synthetic workflow for **1-Pyridin-4-ylpiperidin-4-one**.

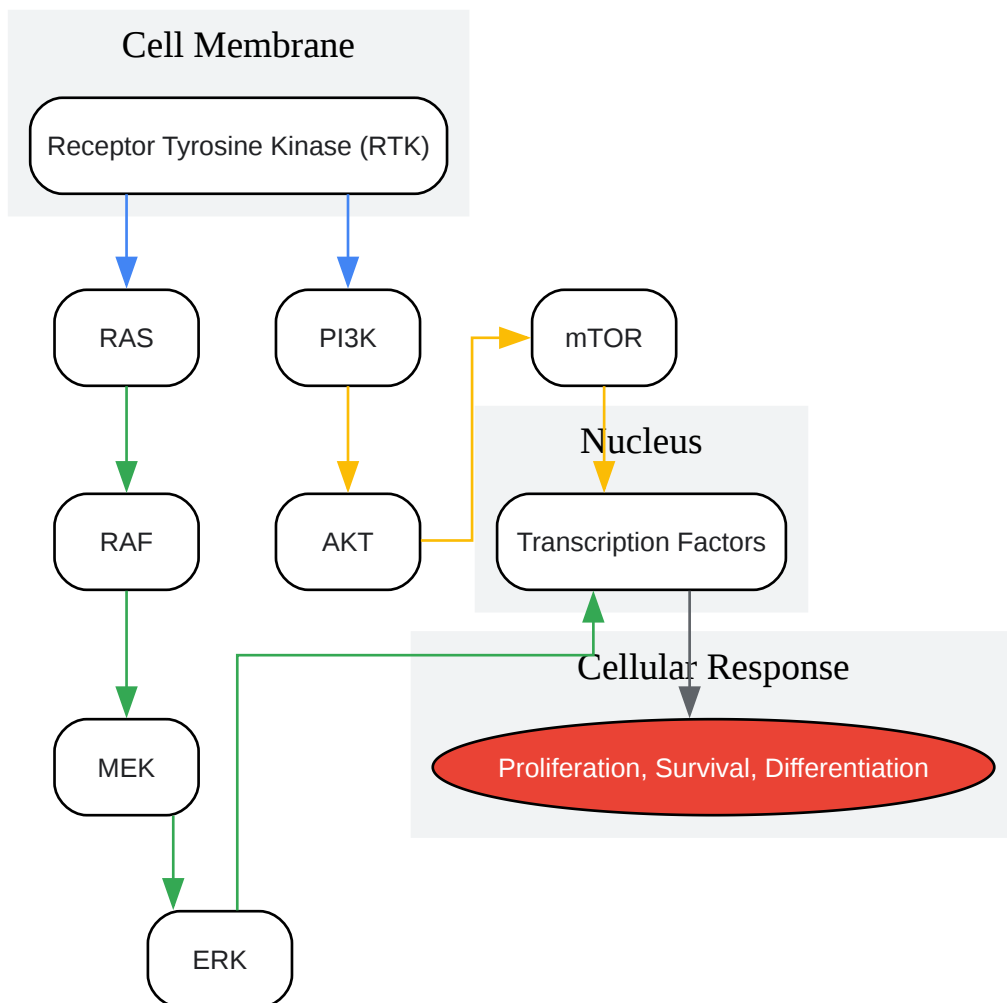
A related synthesis for 1-(Pyridin-4-yl)-piperidine-4-carboxylic acid involves the reaction of 4-Chloropyridine hydrochloride and ethyl isonicotinate in the presence of triethylamine in an ethanol/water solvent system, heated in a sealed tube.[1] This suggests that similar conditions could be adapted for the synthesis of the target compound.

## Biological Activity and Therapeutic Potential

The piperidin-4-one scaffold is a well-established pharmacophore present in a multitude of biologically active molecules.[2] Derivatives of piperidin-4-one have demonstrated a wide range of pharmacological activities, including anticancer, anti-HIV, and antimicrobial effects.[2][3]

## Putative Signaling Pathway Involvement

Given the prevalence of pyridine and piperidine moieties in kinase inhibitors and other signaling modulators, it is plausible that **1-Pyridin-4-ylpiperidin-4-one** could interact with various intracellular signaling pathways. The diagram below illustrates a generalized signaling cascade that is often targeted by small molecule inhibitors containing similar heterocyclic scaffolds.



[Click to download full resolution via product page](#)

Generalized MAPK and PI3K/AKT signaling pathways.

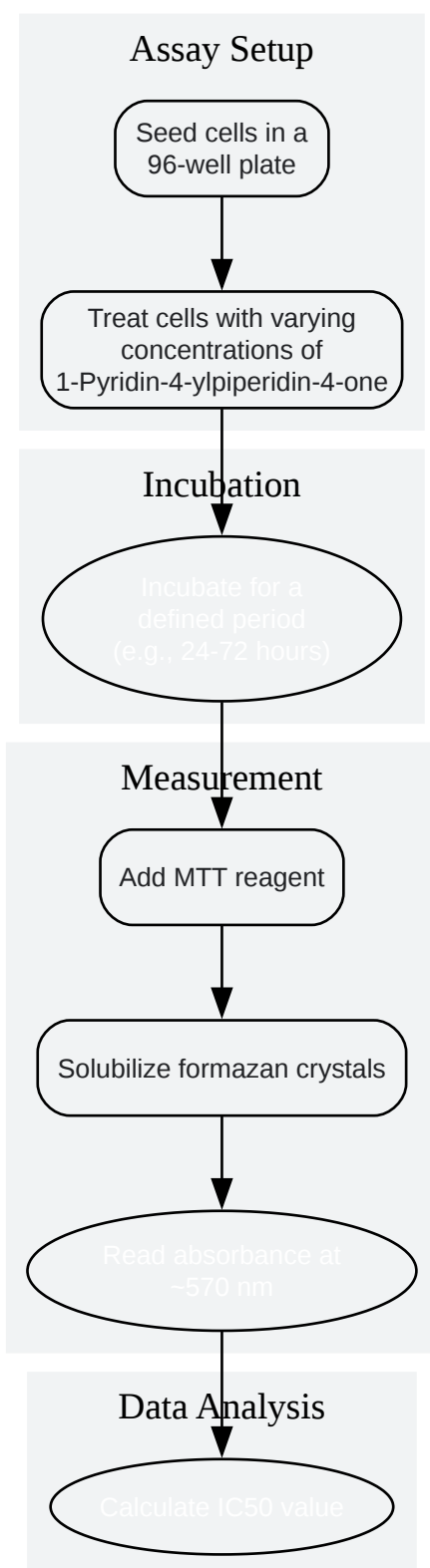
## Experimental Protocols for Biological Evaluation

To ascertain the specific biological activities of **1-Pyridin-4-ylpiperidin-4-one**, a series of in vitro and in vivo assays would be necessary. The following are generalized protocols that could

be adapted for this purpose.

## **In Vitro Cytotoxicity Assay (MTT Assay)**

This assay is a colorimetric method for assessing cell metabolic activity and can be used to determine the cytotoxic potential of a compound.



[Click to download full resolution via product page](#)

Workflow for an in vitro MTT cytotoxicity assay.

## Conclusion

**1-Pyridin-4-ylpiperidin-4-one** represents a molecule with significant potential for further investigation in the field of drug discovery. Its structural similarity to known bioactive compounds suggests a range of possible pharmacological activities. The synthetic and experimental frameworks provided in this guide offer a starting point for researchers to explore the therapeutic utility of this and related compounds. Further studies are warranted to fully elucidate its synthetic accessibility, biological activity, and mechanism of action.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(PYRIDIN-4-YL)-PIPERIDINE-4-CARBOXYLIC ACID synthesis - chemicalbook [chemicalbook.com]
- 2. Piperidin-4-one: the potential pharmacophore - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. chemrevlett.com [chemrevlett.com]
- To cite this document: BenchChem. [Molecular weight and formula of 1-Pyridin-4-ylpiperidin-4-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1312640#molecular-weight-and-formula-of-1-pyridin-4-ylpiperidin-4-one]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)